

triethylgermanium chloride molecular weight and formula

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Compound of Interest

Compound Name: Triethylgermanium chloride

Cat. No.: B1583768

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Technical Data Sheet: Triethylgermanium Chloride

Audience: Researchers, scientists, and drug development professionals.

This document provides core technical data on **Triethylgermanium Chloride**, a compound utilized in organometallic chemistry.

Chemical Identity and Molecular Formula

Triethylgermanium chloride, also known as chlorotriethylgermane, is an organometallic compound.^{[1][2]} Its fundamental structure consists of a central germanium atom bonded to three ethyl groups and one chlorine atom.^[3] The standard molecular formula for this compound is presented below.

Parameter	Value
Molecular Formula	$\text{C}_6\text{H}_{15}\text{ClGe}$ ^{[1][2][3][4]}
Alternate Formula	$(\text{C}_2\text{H}_5)_3\text{GeCl}$ ^{[4][5]}

Molecular Weight

The molecular weight of **triethylgermanium chloride** has been reported across multiple sources, with slight variations. These values are summarized for comparative analysis.

Reported Molecular Weight	Source
195.28 g/mol	Chemical Suppliers[6]
195.2763 g/mol	CymitQuimica[1]
195.276 g/mol	ECHEMI[7]
195.266 g/mol	Guidechem[3]
195.26 g/mol	PubChem[2]
195.23 g/mol	Strem, CymitQuimica[4][5]

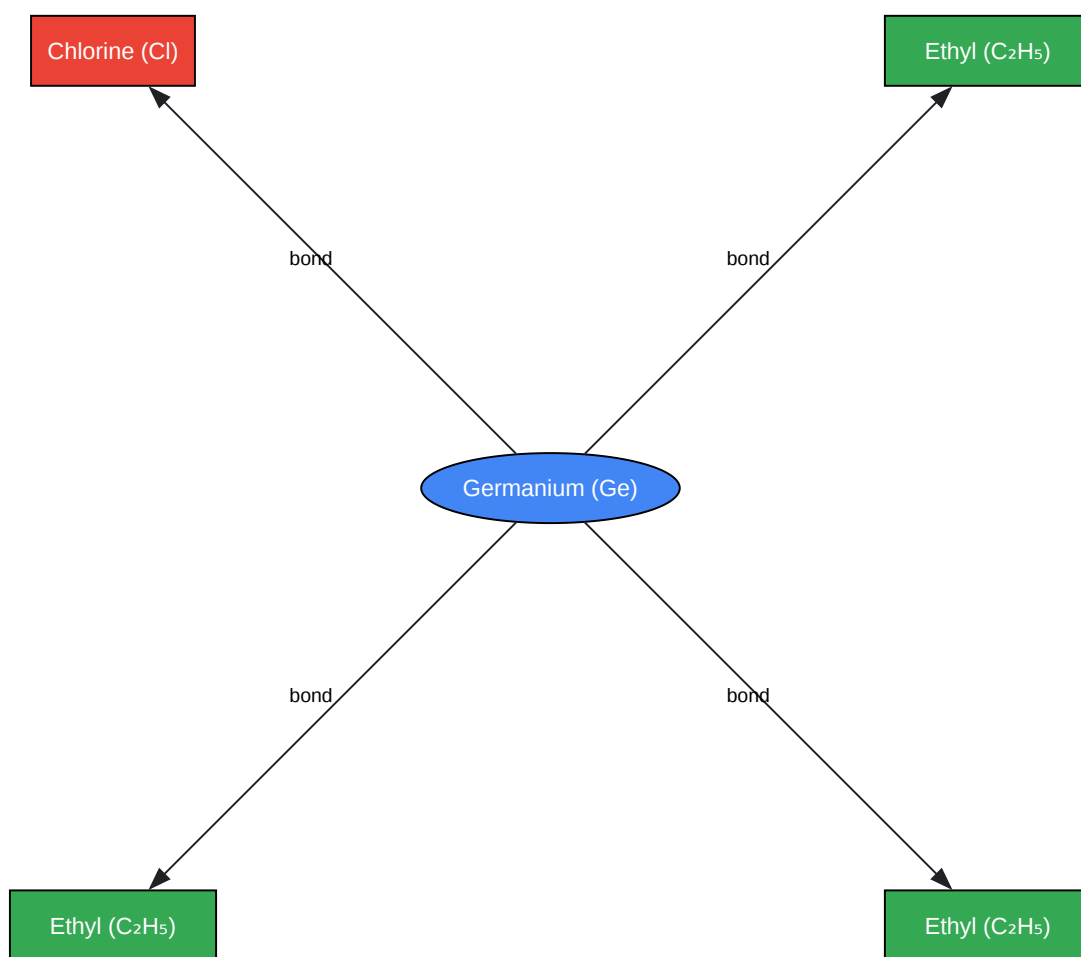
Physicochemical Properties

Triethylgermanium chloride is typically a colorless liquid with a pungent odor.[3] It is soluble in organic solvents but insoluble in water.[3][8] Key physical properties are detailed in the following table.

Property	Value
Appearance	Clear colorless liquid[3][6]
Density	1.175 g/mL at 25 °C[6][8]
Boiling Point	173 °C[6][8]
InChI Key	CZKMPDNXOGQMFW-UHFFFAOYSA-N[1]
CAS Number	994-28-5[1]

Structural Information

The relationship between the constituent elements of **triethylgermanium chloride** can be visualized as a central germanium atom linked to its substituents.



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Caption: Elemental composition of **Triethylgermanium Chloride**.

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